

Application Notes and Protocols for Antiproliferative Agent-42

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Compound of Interest

Compound Name: Antiproliferative agent-42

Cat. No.: B12383145

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed handling procedures, safety precautions, and experimental protocols for the investigational compound, **Antiproliferative Agent-42**. The information is intended to ensure the safe and effective use of this compound in a laboratory setting.

Introduction

Antiproliferative Agent-42, also known as Antiproliferative against-4 and referred to in some contexts as compound 7m, is a dihydrodipyrrolo compound with demonstrated cytotoxic and antiproliferative activity against various cancer cell lines.^{[1][2]} Due to its potent biological effects, strict adherence to safety protocols is mandatory when handling this compound.

Physical and Chemical Properties

While the exact chemical structure is not publicly available, it is classified as a dihydrodipyrrolo compound.^{[1][2]}

Table 1: Physical and Chemical Data for **Antiproliferative Agent-42**

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Weight | 284.29 g/mol | [3] |
| Appearance | Powder | [3] |
| Storage (Powder) | -20°C for up to 2 years | [3] |
| Storage (in DMSO) | -80°C for up to 6 months; 4°C for up to 2 weeks | [4] |

Biological Activity

Antiproliferative Agent-42 has shown potent activity in preclinical studies. However, there is a notable discrepancy in the reported IC50 values across different cell lines and suppliers, which may be due to variations in experimental conditions or the specific analogue tested.

Table 2: In Vitro Antiproliferative Activity of Agent-42

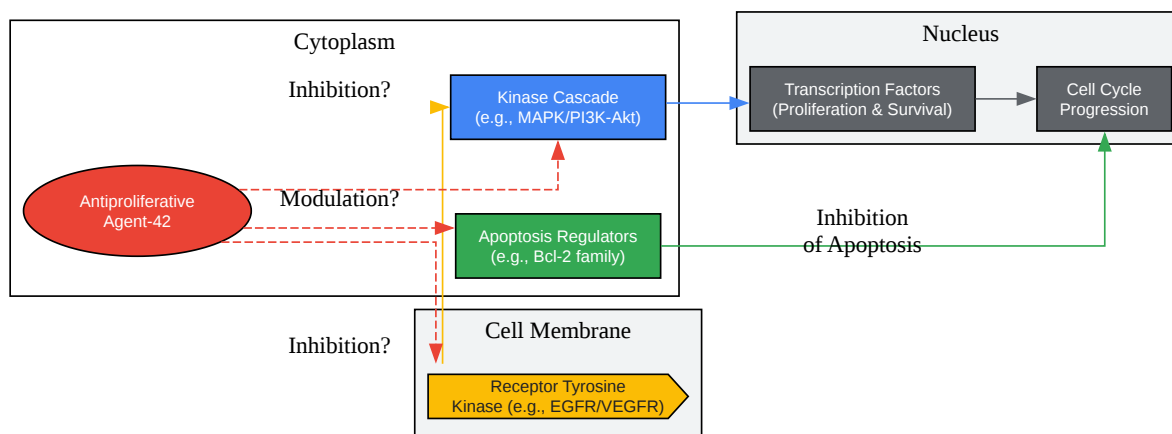
| Cell Line | Cancer Type | Reported IC50 | Source |
|-----------|-----------------------|---------------|--------|
| Panc-1 | Pancreatic Carcinoma | 12.54 µM | [1][2] |
| MCF-7 | Breast Adenocarcinoma | 0.19 nM | [4] |

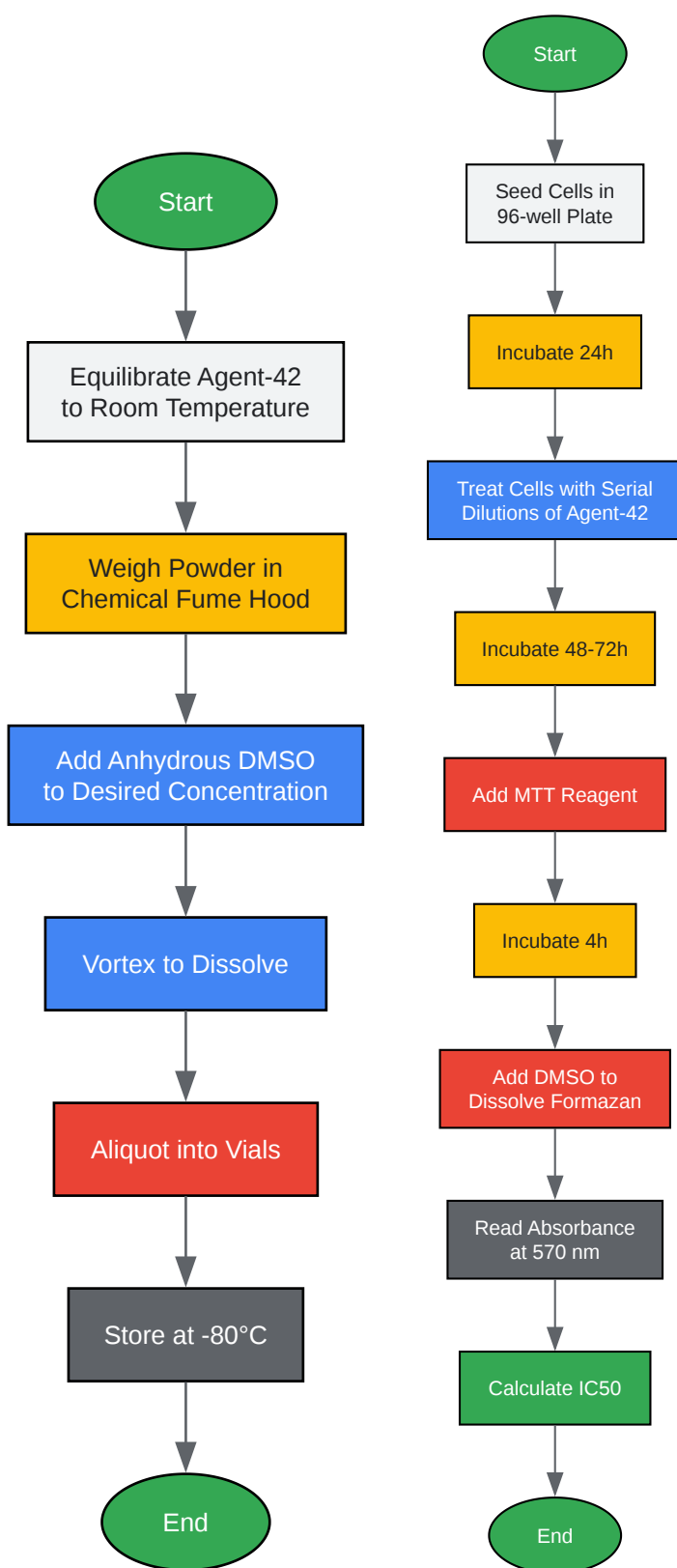
Putative Mechanism of Action

The precise mechanism of action for **Antiproliferative Agent-42** has not been fully elucidated. However, based on the activities of other pyrrole-containing compounds, it is hypothesized to function as a kinase inhibitor or an inducer of apoptosis.[1][5][6][7] Pyrrole derivatives have been shown to competitively inhibit kinases such as EGFR and VEGFR, which are crucial for cancer cell proliferation and survival.[1] Additionally, some dipyrromethanes have been found to induce apoptosis and cause cell cycle arrest in the G2/M phase.[6]

Further investigation is required to determine the specific molecular targets and signaling pathways affected by **Antiproliferative Agent-42**.

Diagram: Putative Signaling Pathway





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